

# comparing synthetic Andrographidine C with natural isolate

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## Compound of Interest

Compound Name: Andrographidine C

Cat. No.: B172237

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## A Comparative Guide: Natural Andrographidine C

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of **Andrographidine C**, focusing on the current state of knowledge from natural isolates. As of late 2025, a chemical synthesis for **Andrographidine C** has not been reported in peer-reviewed scientific literature. Therefore, this document centers on the properties and biological activities of naturally sourced **Andrographidine C**.

## Introduction to Andrographidine C

**Andrographidine C** is a flavonoid compound that has been isolated from *Andrographis paniculata* and *Andrographis serpyllifolia*, plants belonging to the Acanthaceae family.[1] These plants have a history of use in traditional medicine, particularly in Southeast Asia. While the related compound andrographolide has been extensively studied and synthesized, research on **Andrographidine C** is less comprehensive.

## Physicochemical Properties

A summary of the known physicochemical properties of naturally isolated **Andrographidine C** is presented below.

Property	Value	Source
Molecular Formula	C <sub>23</sub> H <sub>24</sub> O <sub>10</sub>	[1]
Molecular Weight	460.4 g/mol	[1]
Chemical Class	Flavone	[1]

## Biological Activity of Natural Andrographidine C

Current research has highlighted the potential of naturally isolated **Andrographidine C** in modulating key biological pathways, particularly those related to inflammation and viral entry.

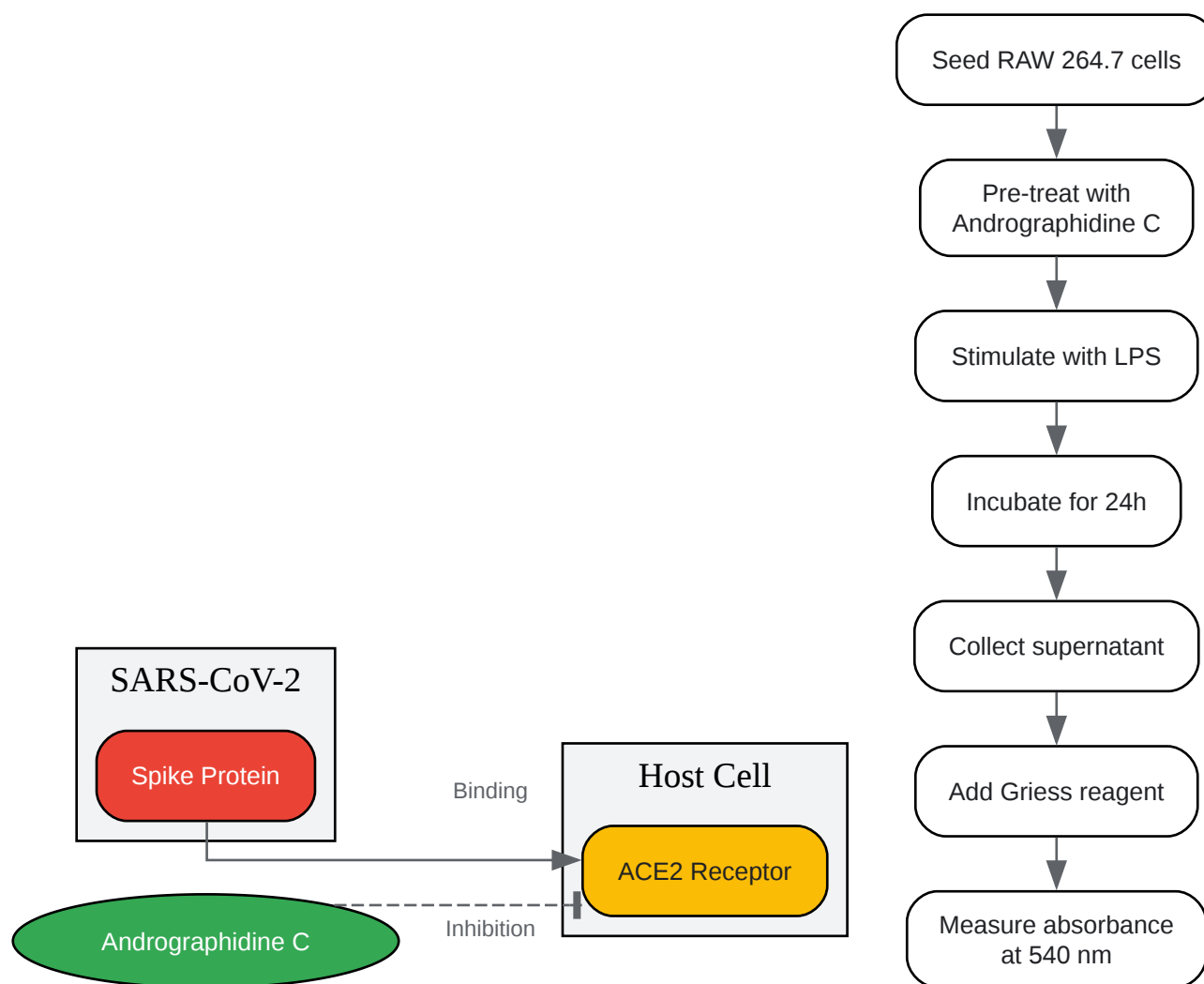
### Anti-Inflammatory Activity

Studies have shown that **Andrographidine C** can inhibit the production of nitric oxide (NO).[2] NO is a critical signaling molecule in inflammatory processes, and its overproduction is associated with various inflammatory diseases. The inhibition of NO production suggests that **Andrographidine C** possesses anti-inflammatory properties.

### Inhibition of ACE2 Activity

**Andrographidine C** has been demonstrated to inhibit the activity of Angiotensin-Converting Enzyme 2 (ACE2).[3] ACE2 is a key receptor used by the SARS-CoV-2 virus to gain entry into human cells. By forming a stable complex with ACE2, **Andrographidine C** may interfere with the viral life cycle, indicating its potential as a therapeutic agent for COVID-19.[3]

The diagram below illustrates the proposed mechanism of **Andrographidine C** in inhibiting SARS-CoV-2 entry.



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## References

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- 2. Chemical Constituents from Andrographis echinoides and Their Anti-Inflammatory Activity [mdpi.com]
- 3. researchgate.net [researchgate.net]

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